

Schilancitrilactone B: A Technical Guide to its Isolation from Schisandra lancifolia

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Compound of Interest

Compound Name: *Schisanlactone B*

Cat. No.: *B15235181*

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This technical guide provides a comprehensive overview of the isolation and characterization of schilancitrilactone B, a unique nortriterpenoid discovered in *Schisandra lancifolia*. This document details the experimental protocols for its extraction and purification, presents its physicochemical and biological data, and visualizes the isolation workflow for clarity.

Introduction

Schisandra lancifolia, a plant from the Schisandraceae family, is a rich source of structurally diverse and biologically active nortriterpenoids. Among these are the schilancitrilactones, a class of compounds that have garnered interest for their complex chemical structures and potential therapeutic properties. Schilancitrilactone B, along with its analogues schilancitrilactone A and C, were first isolated from the stems of this plant by Luo and colleagues in 2012. While the bioactivity of schilancitrilactone B has been underexplored due to its low isolation yield, related compounds have demonstrated notable anti-HIV-1 and antifeedant activities, making the schilancitrilactone scaffold a person of interest for further investigation.^[1]

Data Presentation

The following tables summarize the key quantitative data for schilancitrilactone B and its closely related analogue, schilancitrilactone C.

Table 1: Physicochemical Properties of Schilancitrilactone B

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₄ O ₈	[1]
Molecular Weight	490.55 g/mol	Calculated
Appearance	Colorless chunk crystals	[1]
Optical Rotation	[α] _D ^{18.1} -41.0	[1]

Table 2: Biological Activity of a Related Compound: Schilancitrilactone C

Compound	Biological Activity	EC ₅₀	Source
Schilancitrilactone C	Anti-HIV-1	27.54 µg/mL	[1]

Experimental Protocols

The following is a detailed methodology for the isolation and purification of schilancitrilactone B from the stems of *Schisandra lancifolia*, based on the procedures outlined by Luo et al. (2012).

Plant Material and Extraction

- Plant Material: Dried and powdered stems of *Schisandra lancifolia*.
- Extraction:
 - The powdered plant material is exhaustively extracted with a 70% aqueous acetone solution at room temperature.
 - The resulting extract is concentrated under reduced pressure to yield a crude extract.

Chromatographic Purification

The crude extract is subjected to a multi-step chromatographic process to isolate schilancitrilactone B.

- Step 1: Silica Gel Column Chromatography
 - The crude extract is loaded onto a silica gel column.
 - The column is eluted with a gradient of chloroform (CHCl_3) and methanol (MeOH) to separate the extract into several fractions.
- Step 2: RP-18 Column Chromatography
 - Fractions containing compounds of interest are further purified on a reversed-phase (RP-18) column.
 - Elution is performed with a gradient of methanol (MeOH) and water (H_2O).
- Step 3: Preparative High-Performance Liquid Chromatography (HPLC)
 - The fraction containing schilancitrilactone B is subjected to preparative HPLC.
 - A suitable mobile phase, such as a mixture of acetonitrile (MeCN) and water (H_2O), is used to achieve final purification.

Structure Elucidation

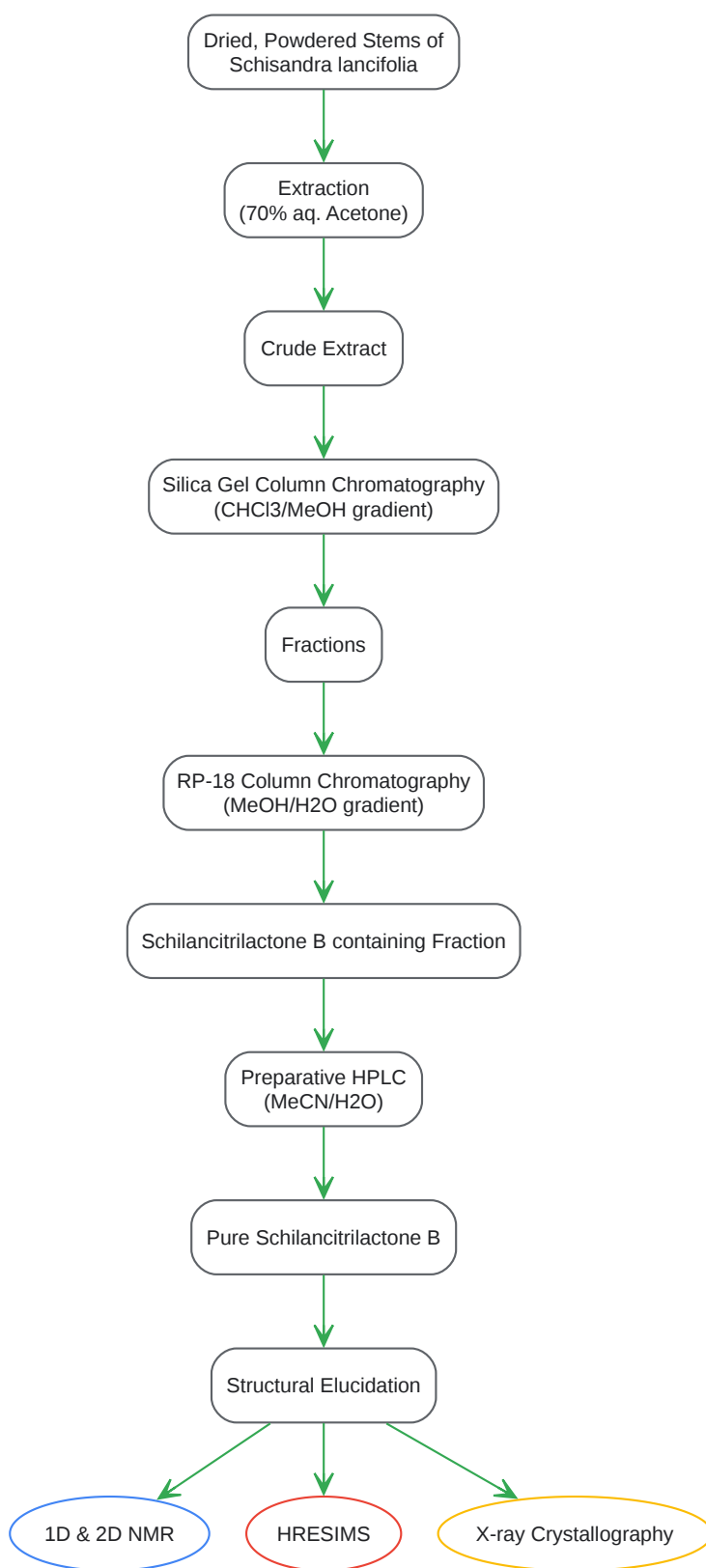
The structure of the isolated schilancitrilactone B is determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR): 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra are recorded to determine the chemical structure.
- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): This technique is used to determine the exact molecular formula.^[1]
- Single-Crystal X-ray Diffraction: When suitable crystals are obtained, X-ray crystallography is employed to confirm the absolute stereochemistry.^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the isolation and characterization of schilancitrilactone B.

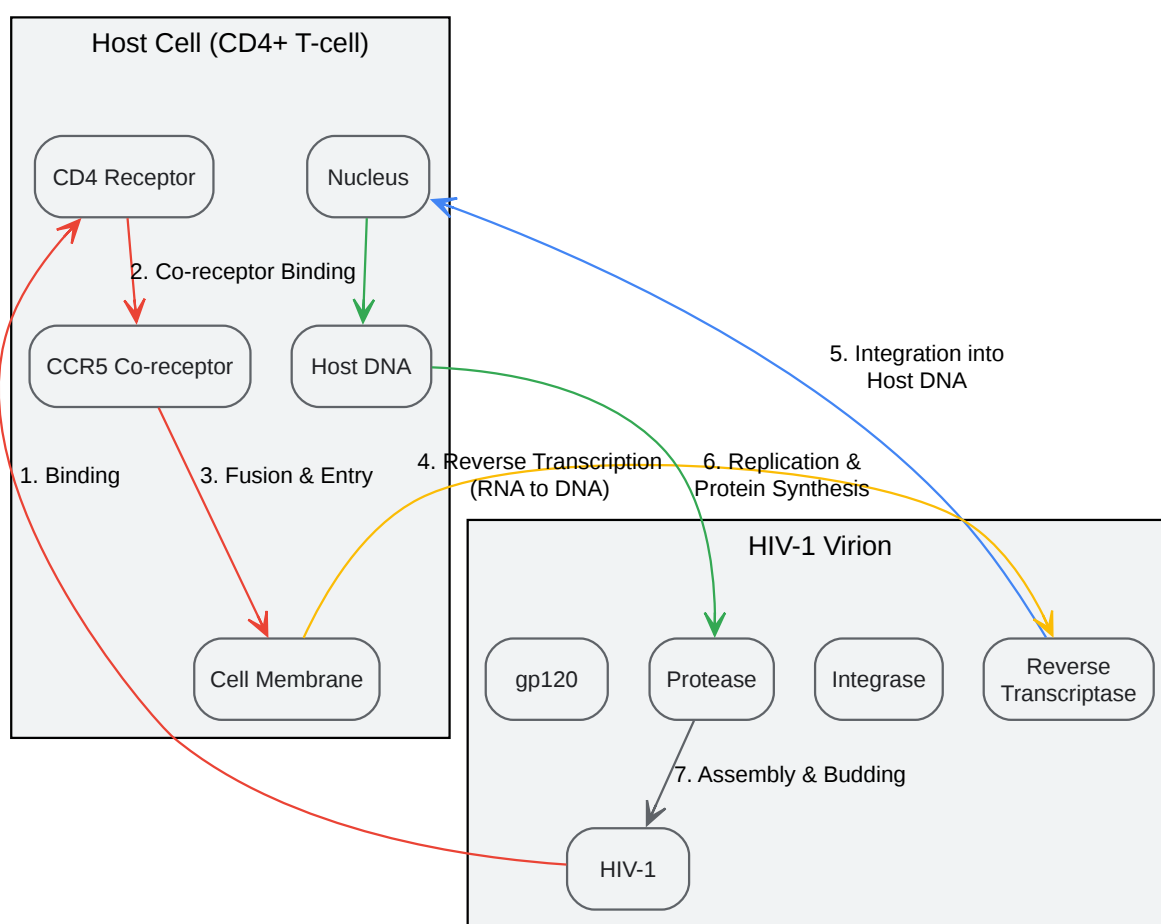


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Caption: Isolation and Characterization Workflow for Schilancitrilactone B.

Conceptual Anti-HIV-1 Mechanism

While the specific mechanism of action for schilancitrilactones is not yet elucidated, the following diagram illustrates the general life cycle of HIV-1, highlighting potential targets for antiviral compounds. Nortriterpenoids may interfere with various stages of this cycle.



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Caption: Potential Targets in the HIV-1 Life Cycle for Antiviral Compounds.

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References

- 1. pubs.acs.org [pubs.acs.org]
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